

CARM1-IN-3 Dihydrochloride Technical Support Center

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CARM1-IN-3 dihydrochloride

Cat. No.: B15587501

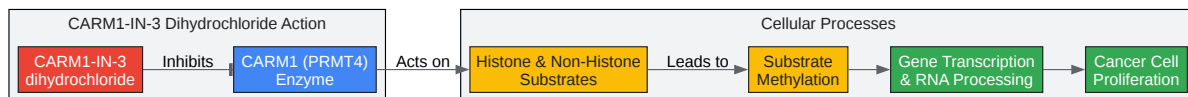
[Get Quote](#)

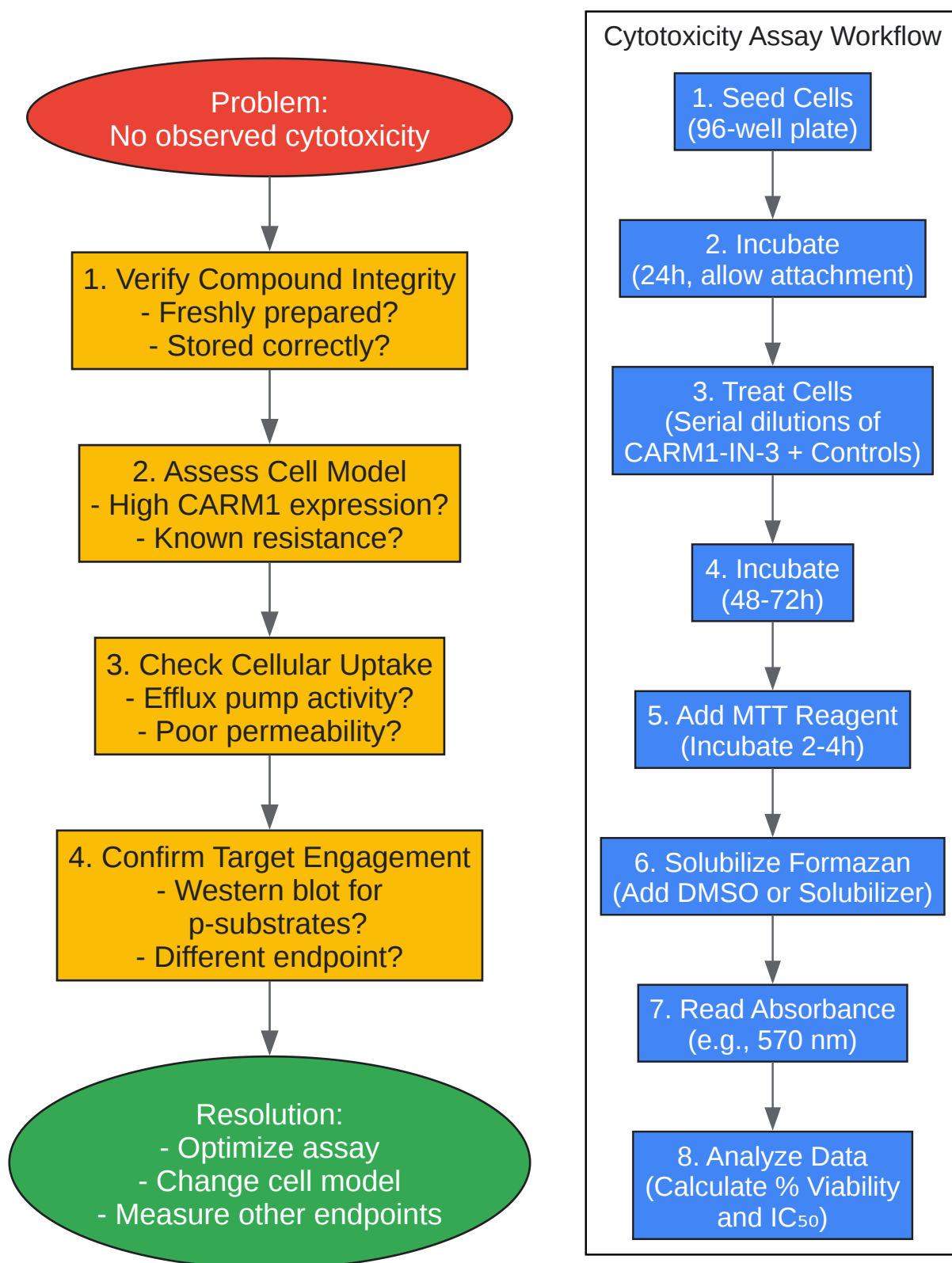
Welcome to the technical support center for **CARM1-IN-3 dihydrochloride**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on cytotoxicity evaluation and related experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is **CARM1-IN-3 dihydrochloride** and what is its primary mechanism of action?

CARM1-IN-3 dihydrochloride is a potent and selective inhibitor of Coactivator-Associated Arginine Methyltransferase 1 (CARM1), also known as Protein Arginine Methyltransferase 4 (PRMT4).^{[1][2]} CARM1 is an enzyme that catalyzes the transfer of methyl groups to arginine residues on both histone (e.g., H3R17, H3R26) and non-histone protein substrates.^{[3][4]} This methylation process is crucial for regulating various cellular functions, including gene transcription, mRNA processing, and DNA repair.^{[5][6]} In many cancers, CARM1 is overexpressed and contributes to tumor growth and proliferation.^{[6][7]} **CARM1-IN-3 dihydrochloride** works by blocking the enzymatic activity of CARM1, thereby inhibiting these downstream processes.^[1]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CARM1-IN-3 dihydrochloride - Immunomart [immunomart.com]
- 3. PRMT4 (CARM1) cellular assay – openlabnotebooks.org [openlabnotebooks.org]
- 4. The emerging role of CARM1 in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. CARM1 arginine methyltransferase as a therapeutic target for cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 7. A Direct Assay for Measuring the Activity and Inhibition of Coactivator-Associated Arginine Methyltransferase 1 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [CARM1-IN-3 Dihydrochloride Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15587501#carm1-in-3-dihydrochloride-cytotoxicity-evaluation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com